

Technical Guide: Z-Gly-Arg-Thiobenzyl Ester in Protease Activity Assays

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Compound of Interest

Compound Name: Z-Gly-Arg-Thiobenzyl Ester

Cat. No.: B12397413

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This technical guide provides comprehensive information on the biochemical properties and applications of **Z-Gly-Arg-Thiobenzyl Ester**, a chromogenic substrate widely used in protease research. It is intended for researchers, scientists, and professionals involved in drug development and enzymatic studies.

Core Compound Data

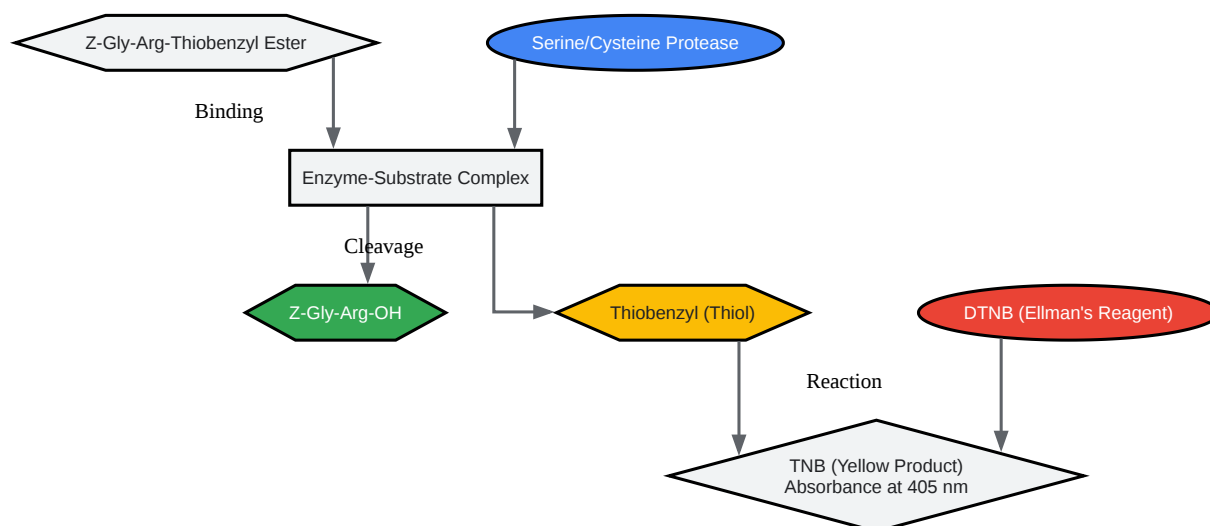
Z-Gly-Arg-Thiobenzyl Ester is a synthetic peptide derivative designed for the sensitive detection of serine and cysteine protease activity. Its key physicochemical properties are summarized below.

Parameter	Value	Reference
CAS Number	130698-88-3	
Molecular Formula	C23H29N5O4S	
Molecular Weight	471.57 g/mol	
Synonyms	Z-Gly-Arg-SBzl, Z-GR-Thiobenzyl Ester	

Principle of Protease Activity Detection

Z-Gly-Arg-Thiobenzyl Ester serves as a substrate for various proteases, including plasminogen activators. The enzymatic cleavage of the thiobenzyl ester bond by a protease releases a free thiol group (Thiobenzyl). This thiol subsequently reacts with a chromogenic reagent, such as 5,5'-dithiobis(2-nitrobenzoic acid) (DTNB or Ellman's reagent) or 4,4'-dithiodipyridine, to produce a colored product. The rate of color formation is directly proportional to the protease activity and can be monitored spectrophotometrically.

Enzymatic Cleavage and Detection Pathway



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Caption: Enzymatic cleavage of **Z-Gly-Arg-Thiobenzyl Ester** and subsequent chromogenic detection.

Experimental Protocol: Protease Activity Assay

This section details a general protocol for measuring protease activity using **Z-Gly-Arg-Thiobenzyl Ester** and DTNB. This assay can be adapted for various serine and cysteine proteases.

Materials:

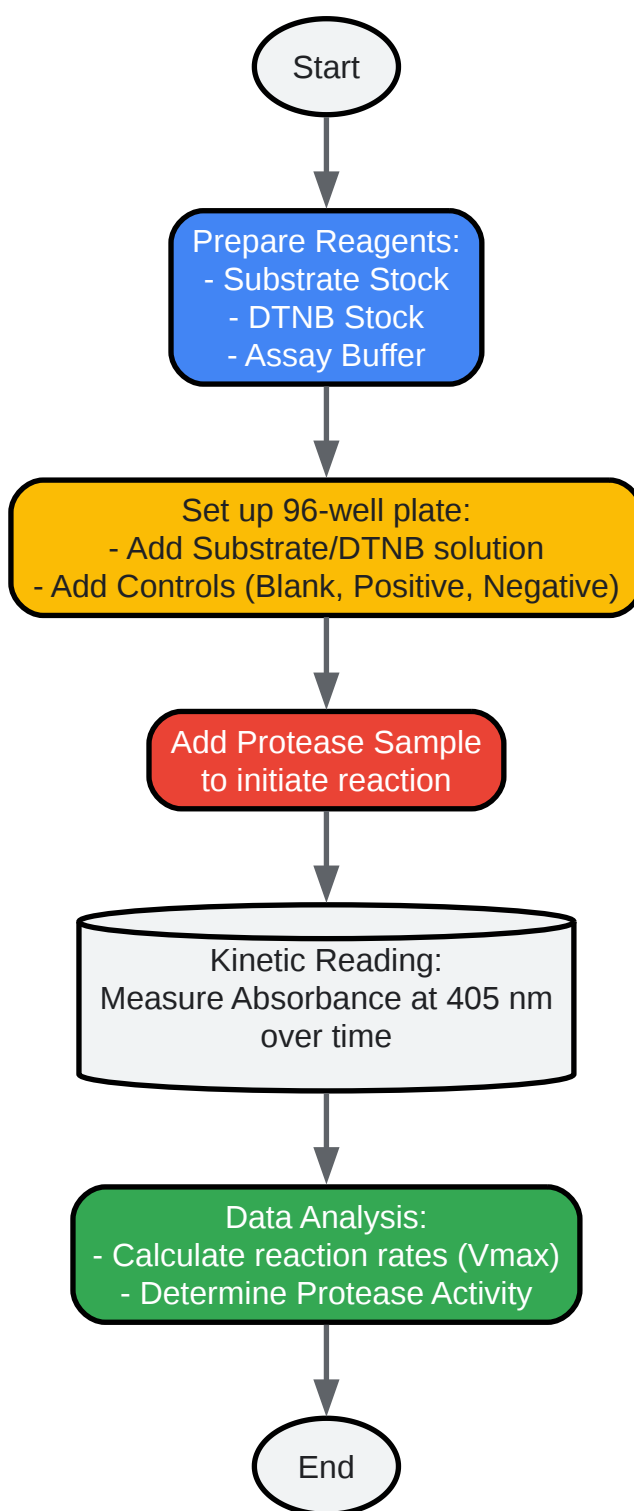
- **Z-Gly-Arg-Thiobenzyl Ester**
- DTNB (5,5'-dithiobis(2-nitrobenzoic acid))
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.5, containing 100 mM NaCl and 10 mM CaCl₂)
- Protease sample (purified enzyme or cell lysate)
- 96-well microplate
- Microplate reader capable of measuring absorbance at 405 nm

Procedure:

- Preparation of Reagents:
 - Substrate Stock Solution: Prepare a 10 mM stock solution of **Z-Gly-Arg-Thiobenzyl Ester** in a suitable organic solvent like DMSO.
 - DTNB Stock Solution: Prepare a 10 mM stock solution of DTNB in the assay buffer.
 - Working Substrate/DTNB Solution: On the day of the experiment, prepare a working solution containing the desired final concentrations of the substrate and DTNB in the assay buffer. A common starting point is 1 mM **Z-Gly-Arg-Thiobenzyl Ester** and 0.5 mM DTNB.
- Assay Setup:
 - Add 50 µL of the working substrate/DTNB solution to each well of a 96-well microplate.
 - Include control wells:

- Blank: 50 μL of assay buffer without the enzyme.
- Positive Control: A known concentration of a relevant protease.
- Negative Control: A sample known to have no protease activity or a sample with a protease inhibitor.
- Enzyme Reaction:
 - Add 50 μL of the protease sample to the appropriate wells to initiate the reaction. The final volume in each well will be 100 μL .
 - Immediately place the microplate in a plate reader pre-set to the desired temperature (typically 25°C or 37°C).
- Data Acquisition:
 - Measure the absorbance at 405 nm at regular intervals (e.g., every 1-2 minutes) for a total duration of 15-30 minutes. This kinetic reading will monitor the rate of color development.
- Data Analysis:
 - For each sample, calculate the rate of reaction (V_{max}) from the linear portion of the absorbance versus time plot.
 - Subtract the rate of the blank control from the rates of all other samples.
 - The protease activity can be calculated using the Beer-Lambert law, with the molar extinction coefficient of the 2-nitro-5-thiobenzoate (TNB) anion being $13,260 \text{ M}^{-1}\text{cm}^{-1}$.

Experimental Workflow Diagram



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Caption: A generalized workflow for a protease activity assay using **Z-Gly-Arg-Thiobenzyl Ester**.

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